

propylamine hydrobromide safety data sheet information

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Compound of Interest

Compound Name: *propylamine hydrobromide*

Cat. No.: *B1643316*

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An In-Depth Technical Guide to the Safe Handling of **Propylamine Hydrobromide**

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Introduction: Beyond the Label

Propylamine hydrobromide (CAS No. 5003-71-4), also known as 3-bromopropylamine hydrobromide, is a bifunctional reagent widely employed in pharmaceutical and materials science research to introduce the propylamine functional group.^[1] While its utility is significant, a comprehensive understanding of its hazard profile is paramount for ensuring the safety of laboratory personnel. This guide moves beyond a simple recitation of Safety Data Sheet (SDS) entries to provide a deeper, mechanism-driven understanding of the risks associated with this compound and to establish robust, self-validating protocols for its handling. As an amine salt, its properties are dictated by the interplay between the propylamine cation and the bromide anion, influencing its reactivity, stability, and toxicological profile.

Section 1: Hazard Profile and Chemical Identity

Propylamine hydrobromide is classified under the Globally Harmonized System (GHS) as a hazardous substance that requires careful management. The primary hazards are direct irritation to the skin, eyes, and respiratory system.^[2]

GHS Classification and Rationale

The compound's classification stems from the inherent reactivity of the amine group and the acidic nature of the hydrobromide salt.

Hazard Class	Category	Hazard Statement	Signal Word	GHS Pictogram
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2][3][4][5]	Warning	GHS07 (Exclamation Mark)[1][6]
Serious Eye Damage/Irritation	2 / 2A	H319: Causes serious eye irritation[2][3][4][5]		
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1][2][3][7]		

- **Causality of Irritation:** Amine salts can disrupt the lipid bilayer of cell membranes. Upon contact with moist tissues like skin, eyes, or the respiratory tract, the salt can dissociate, leading to localized changes in pH and an inflammatory response, manifesting as irritation. Prolonged contact can lead to more severe damage.

Key Chemical Identifiers

Identifier	Value
CAS Number	5003-71-4[4][6]
EC Number	225-675-0[3]
Molecular Formula	C ₃ H ₈ BrN · HBr (or C ₃ H ₉ Br ₂ N)[6][8]
Molecular Weight	218.92 g/mol [3][6]
Synonyms	3-Aminopropyl bromide hydrobromide, 1-Amino-3-bromopropane hydrobromide, 3-Bromopropylammonium bromide[3][5][8]

Section 2: Physicochemical Properties and Reactivity Analysis

Understanding the physical properties of **propylamine hydrobromide** is critical for designing appropriate storage and handling procedures.

Property	Value / Description	Implication for Handling
Appearance	White to off-white crystalline powder or chunks.[3]	Fine powder increases the risk of aerosolization; handle with appropriate respiratory protection.
Melting Point	171-175 °C (340-347 °F)[7][9]	Stable at standard laboratory temperatures.
Solubility	Soluble in water (50 mg/ml).[3][9]	High water solubility means spills can easily spread with water and enter aqueous waste streams.[10]
Stability	Stable under normal temperatures and pressures. [3] Hygroscopic (absorbs moisture from the air).[5][10][11]	Must be stored in a tightly sealed container in a dry environment (e.g., desiccator) to prevent degradation and clumping.[10]

Reactivity and Incompatible Materials

- Incompatible Agents: Strong oxidizing agents.[4] The amine functional group can be readily oxidized, potentially leading to a vigorous or exothermic reaction.
- Hazardous Decomposition: When subjected to high heat or combustion, **propylamine hydrobromide** will decompose, releasing toxic and corrosive fumes, including:
 - Nitrogen oxides (NO_x)[3][4]
 - Carbon monoxide (CO) and Carbon dioxide (CO₂)[4]

- Hydrogen bromide (HBr)[3][4]

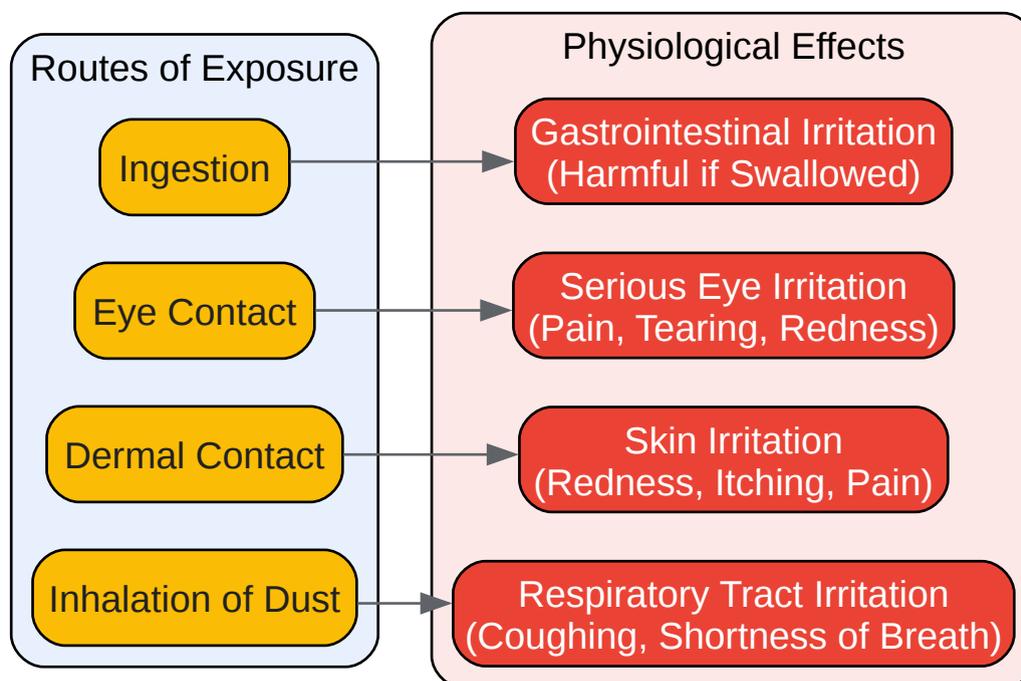
The release of HBr gas is particularly hazardous, as it is a corrosive respiratory irritant. All thermal decompositions must be assumed to produce these byproducts and should be conducted within a certified chemical fume hood.

Section 3: Toxicological Profile and Exposure Risk Management

The primary toxicological concern is acute irritation upon direct contact.[5] While comprehensive human data is lacking, animal studies indicate a moderate level of toxicity, with an intraperitoneal LD50 in mice of 109 mg/kg.[3][11]

Routes of Exposure and Physiological Effects

The following diagram outlines the primary exposure routes and the resulting physiological consequences, forming the basis for our risk mitigation strategies.



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Caption: Exposure routes and their corresponding health effects.

Section 4: Risk Mitigation and Safe Handling Protocols

A multi-layered approach involving engineering controls, personal protective equipment (PPE), and procedural workflows is essential for mitigating the risks associated with **propylamine hydrobromide**.

Engineering Controls

- **Primary Containment:** All weighing and handling of the solid material must be performed within a certified chemical fume hood to prevent inhalation of dust.
- **Ventilation:** Ensure the laboratory has adequate general ventilation to dilute any fugitive emissions.

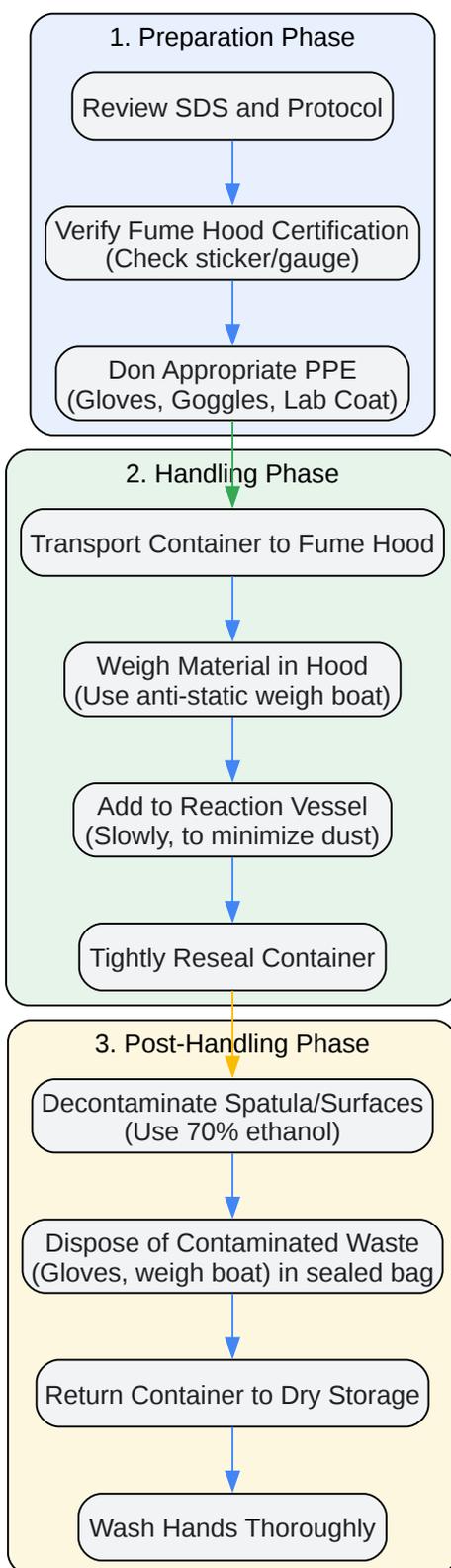
Personal Protective Equipment (PPE) Selection

The selection of PPE is not merely a checklist; it is a system designed to protect the user from the specific hazards of the chemical.

Protection Type	Specification	Rationale
Hand Protection	Nitrile rubber gloves (minimum 0.11 mm thickness).	Provides a barrier against skin irritation. Always inspect gloves for tears or holes before use. [2]
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.[9]	Protects against accidental splashes or aerosolized dust reaching the eyes.[2]
Skin/Body Protection	Standard laboratory coat. Wear long pants and closed-toe shoes.	Prevents incidental contact with skin on arms and legs.[9]
Respiratory Protection	Not required if handled exclusively within a fume hood. If dust cannot be controlled, use a NIOSH-approved N95 (or better) particulate respirator.	Protects against inhalation of irritating dust particles.

Experimental Workflow: A Self-Validating Protocol

This workflow integrates safety checks at each stage to ensure a self-validating system of operation.



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